

Amiodarone hydrochloride stability in solution and storage conditions

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Compound Focus: Amiodarone Hydrochloride

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Amiodarone Hydrochloride: Stability & Storage FAQs

The table below summarizes the key stability and storage information for **Amiodarone Hydrochloride**.

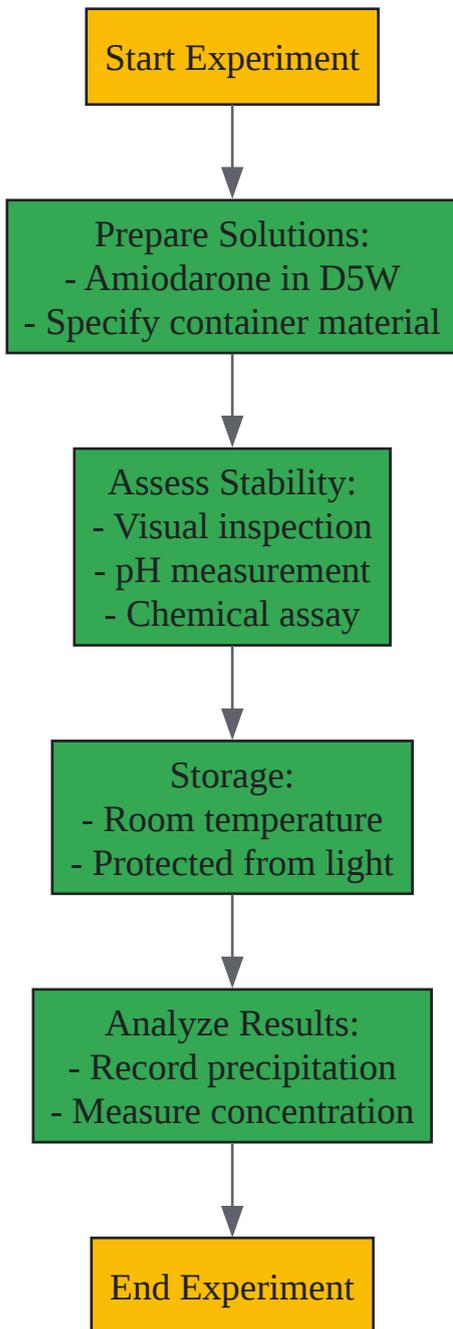
Aspect	Stability & Storage Conditions
General Storage (Solid)	Store at room temperature (20-25°C / 68-77°F); protect from light [1].
Solubility in Water	0.33 mg/mL at 20°C [2].
Compatible Solution	5% Dextrose in Water (D5W) [3].
Solution Stability in PVC Containers	Physically compatible for 2 hours at room temperature (concentrations 1.0-6.0 mg/mL); amiodarone loss <10% [3].
Solution Stability in Polyolefin/Glass Containers	Physically compatible for 24 hours at room temperature (concentrations 1.0-6.0 mg/mL); no amiodarone loss [3].

| **Incompatible Solutions / Drugs** | **Solutions:** Acetate-containing buffers [2]. **Drugs:** Aminophylline, ampicillin-sulbactam, digoxin, and others. Use separate IV lines if co-administration is necessary [3]. | | **Critical Factors Affecting Stability** | 1. **Container Material:** Adsorbs to PVC; use glass or polyolefin for

longer infusions [3]. 2. **Additives:** Benzyl alcohol can destabilize micelles, leading to crystallization [2]. 3. **Buffer Ions:** Acetate ions can cause counterion exchange (to amiodarone acetate) and precipitation [2]. |

Experimental Protocol: Stability and Corrosion Inhibition Testing

The following workflow outlines a general experimental approach for solution stability and a specific methodology adapted from a study on expired amiodarone as a corrosion inhibitor [4].



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Solution Preparation & Stability Protocol This protocol is based on the manufacturer's guidance for the injectable form [3].

- **Solution Preparation:** Prepare **amiodarone hydrochloride** solutions in 5% Dextrose (D5W) at concentrations between 1-6 mg/mL. Avoid acetate-containing buffers [3] [2].
- **Stability Assessment:** Inspect the solution visually for particulate matter and discoloration. The solution should be clear. For quantitative analysis, use techniques like fluorescence spectrometry or

HPLC to measure concentration over time [3] [2].

- **Storage Conditions:** Store prepared solutions at room temperature and protect from light. Use glass or polyolefin containers for studies longer than 2 hours to minimize drug adsorption and leaching of plasticizers [3].

Corrosion Inhibition Testing Protocol This methodology is adapted from a study using expired amiodarone (EAD) as a corrosion inhibitor for mild steel in acidic medium [4].

- **Specimen Preparation:** Cut and polish a mild steel specimen (e.g., 1.0 × 4.0 × 0.2 cm). Degrease the surface with acetone prior to use [4].
- **Inhibitor Solution:** Prepare a stock solution of amiodarone in ethanol. Dilute it to the desired concentration (e.g., 0.0000001 M to 0.001 M) in a 1.0 M HCl corrosive medium [4].
- **Weight Loss Measurement:** Immerse the pre-weighed mild steel specimen in the test solution with and without the inhibitor for a set period (e.g., 2 hours). Clean, dry, and reweigh the specimen. Calculate the corrosion rate and inhibition efficiency using the formulas below [4].

Formulas for Corrosion Rate and Inhibition Efficiency [4]

- **Corrosion Rate (CR):** $(CR = \frac{83.67 \times w}{A \times T \times D})$ (unit: mm/year)
- **Inhibition Efficiency (IE%):** $(IE\% = \left[1 - \frac{W_2}{W_1}\right] \times 100)$

Where:

- (w) = weight loss (mg)
- (A) = surface area of the specimen (cm²)
- (T) = immersion time (hours)
- (D) = density of the specimen (g/cm³)
- (W₁) = corrosion rate without inhibitor
- (W₂) = corrosion rate with inhibitor

Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Precipitation in Solution	Interaction with acetate ions; presence of benzyl alcohol; concentration too high [2].	Use D5W without acetate buffers; avoid benzyl alcohol; for high concentrations, ensure a central line is simulated and use glass/polyolefin containers [3].

Issue	Possible Cause	Suggested Solution
Unexpectedly Low Drug Concentration	Adsorption to PVC tubing or containers; use of drop-counter infusion sets [3].	Use glass or polyolefin containers; administer via a volumetric infusion pump, not a drop-counter set [3].
Variable Corrosion Inhibition Results	Inconsistent specimen surface preparation; concentration of inhibitor too low [4].	Standardize polishing and degreasing procedures; test a range of concentrations to establish a dose-response curve [4].

Key Technical Notes

- **Drug Interactions:** Amiodarone can leach plasticizers like DEHP from PVC tubing, especially at high concentrations and low flow rates [3].
- **Material Compatibility:** For any infusion or flow experiments, the use of a **volumetric infusion pump** is critical for accurate dosing, as the solution's surface properties reduce drop size, potentially leading to underdosing by up to 30% with drop-counter sets [3].
- **Alternative Applications:** Expired, unused amiodarone has been shown to function effectively as a corrosion inhibitor for mild steel in HCl medium, with efficiency depending on concentration and molecular structure [4].

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